

Application Notes and Protocols for the Dissolution of 4-Phenethylpiperazin-1-amine

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Compound of Interest

Compound Name: 4-Phenethylpiperazin-1-amine

CAS No.: 34924-96-4

Cat. No.: B1357012

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Introduction: The Therapeutic Potential and Handling of 4-Phenethylpiperazin-1-amine

4-Phenethylpiperazin-1-amine is a notable derivative of the piperazine scaffold, a structural motif frequently encountered in a wide array of therapeutic agents. The piperazine ring is recognized for its ability to confer favorable pharmacokinetic properties, such as enhanced aqueous solubility and oral bioavailability. The incorporation of a phenethyl group suggests potential interactions with various biological targets, making this compound a person of interest for researchers in drug discovery and development.

These application notes provide a comprehensive guide for the effective dissolution of **4-Phenethylpiperazin-1-amine**, a critical first step for any in vitro or in vivo experimental workflow. The protocols outlined below are designed to be a self-validating system, emphasizing the rationale behind each step to ensure scientific integrity and reproducibility.

Physicochemical Profile: An Inferential Analysis

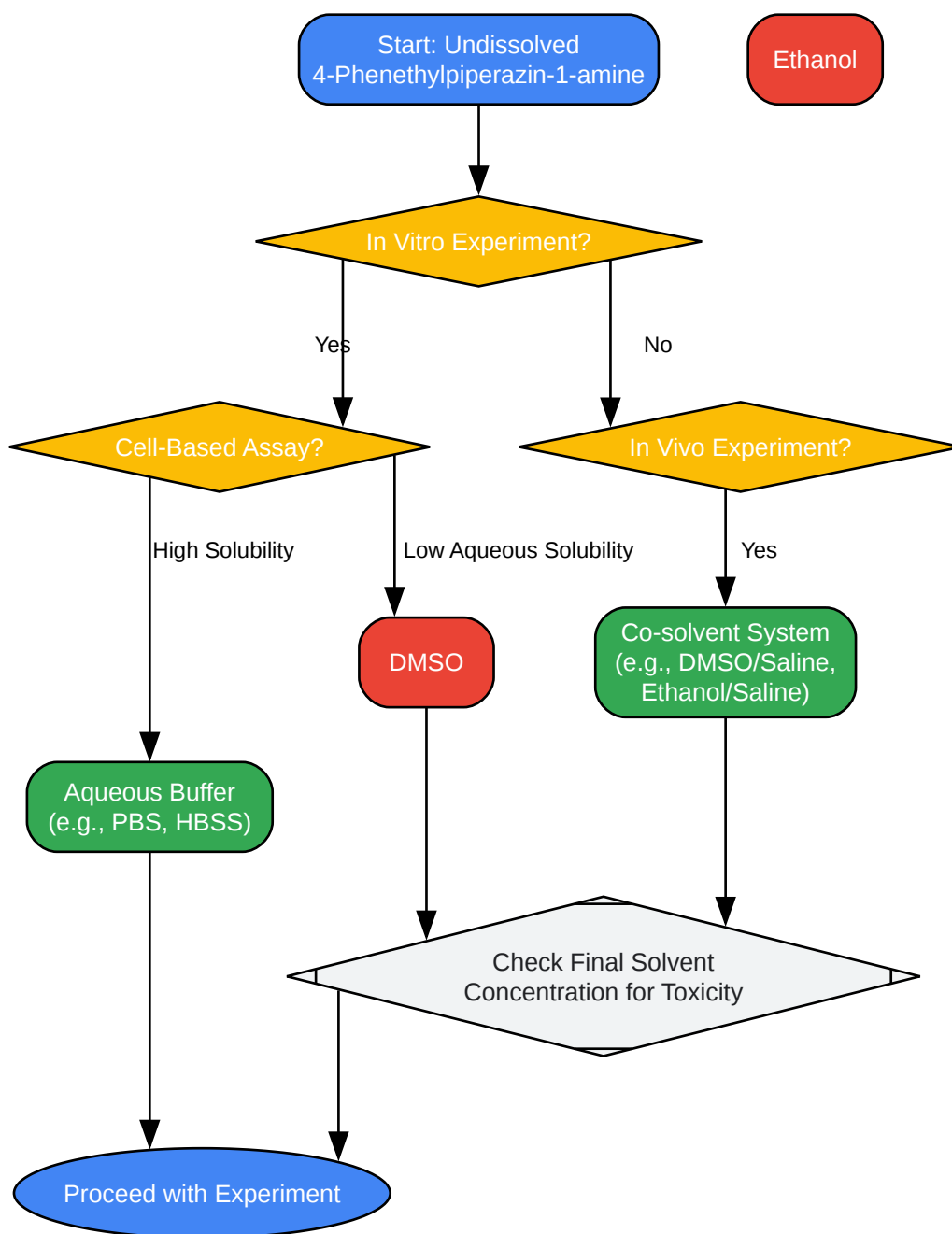
Direct and comprehensive physicochemical data for **4-Phenethylpiperazin-1-amine** is not readily available in public databases. Therefore, the following properties are inferred from structurally similar compounds, such as 1-amino-4-methylpiperazine, 1-amino-4-cyclopentylpiperazine, and other N-substituted piperazines. Researchers are strongly advised to perform their own characterization for definitive values.

Property	Inferred Value/Characteristic	Rationale and Key Considerations
Molecular Formula	C ₁₂ H ₁₉ N ₃	Based on the chemical structure.
Molecular Weight	~205.30 g/mol	Calculated from the molecular formula.
Appearance	Likely a liquid or a low-melting solid	Based on analogs like 1-amino-4-methylpiperazine which is a liquid.[1]
pKa	Estimated between 7.5 and 9.5	The two nitrogen atoms in the piperazine ring will have distinct pKa values. The exocyclic primary amine will also contribute. The exact values will be influenced by the phenethyl group.
Aqueous Solubility	Predicted to be moderate to low	While the piperazine and amine moieties enhance hydrophilicity, the phenethyl group is hydrophobic and will decrease water solubility. Compounds like 1-amino-4-cyclopentylpiperazine are slightly soluble in water.[2]
Organic Solvent Solubility	Expected to be soluble in polar organic solvents	Analogues show good solubility in methanol, ethanol, DMSO, and DMF.[3][4]
Stability	Potentially susceptible to oxidation	Amines, particularly in solution, can be prone to oxidative degradation. Tertiary amines are generally more stable than primary or secondary amines. [5]

Dissolution Protocol for 4-Phenethylpiperazin-1-amine

The choice of solvent is paramount and is dictated by the specific requirements of the downstream application, be it cell-based assays, animal studies, or analytical characterization. The following workflow is designed to guide the researcher toward an optimal dissolution strategy.

Solvent Selection Workflow



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Sources

- [1. 1-Amino-4-methylpiperazine 97 6928-85-4 \[sigmaaldrich.com\]](#)
- [2. 1-Amino-4-cyclopentylpiperazine | 61379-64-4 \[chemicalbook.com\]](#)
- [3. 21409-26-7 CAS MSDS \(4-AMINOPHENYL-1-PHENETHYLPIPERIDINE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [4. britiscientific.com \[britiscientific.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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